

An In-depth Technical Guide to (-)- α -Santalene (CAS: 512-61-8)

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Compound of Interest

Compound Name: Tricyclo2.2.1.0^{2,6}heptane, 1,7-dimethyl-7-(4-methyl-3-pentenyl)-, (-)-

Cat. No.: B1680767

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For Researchers, Scientists, and Drug Development Professionals

Abstract

(-)- α -Santalene, a naturally occurring sesquiterpene hydrocarbon, is a key component of the essential oil of sandalwood (*Santalum album*). While its close structural relatives, the santalols, have been the subject of extensive research, (-)- α -santalene itself presents a compelling profile for investigation in drug discovery and development. This technical guide provides a comprehensive overview of the chemical and physical properties, biosynthesis, and known biological activities of (-)- α -santalene. Detailed experimental protocols for its isolation, purification, and analysis are included to facilitate further research. This document aims to serve as a foundational resource for scientists exploring the therapeutic potential of this intriguing natural product.

Chemical and Physical Properties

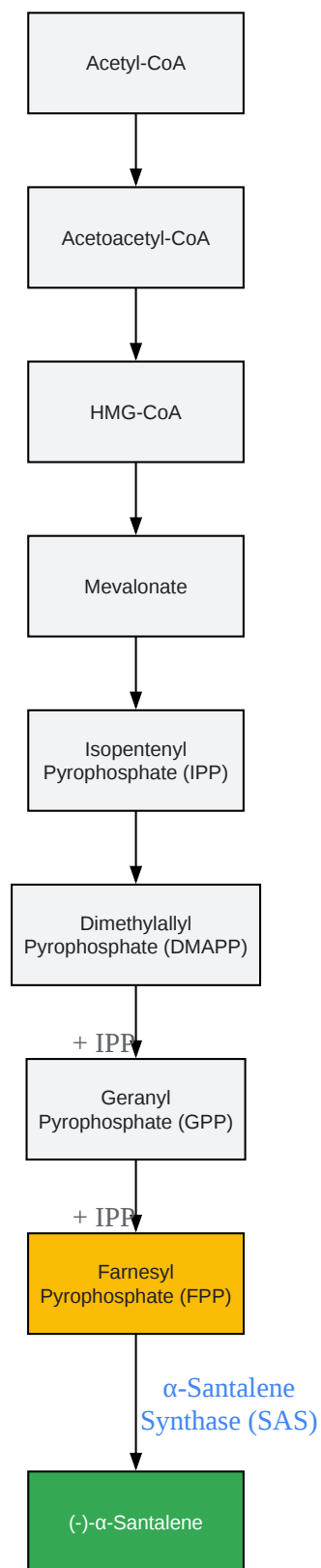
(-)- α -Santalene is a tricyclic sesquiterpene characterized by its woody and sweet aroma. It is a colorless to pale yellow liquid at room temperature and is insoluble in water but soluble in organic solvents such as ethanol.^[1]

Table 1: Physicochemical Properties of (-)- α -Santalene

Property	Value	Reference(s)
CAS Number	512-61-8	[2]
Molecular Formula	C ₁₅ H ₂₄	[1][2]
Molecular Weight	204.35 g/mol	[1][2]
Appearance	Colorless to pale yellow clear liquid	[1][3]
Specific Gravity	0.895 - 0.901 @ 25°C	[3][4]
Refractive Index	1.480 - 1.486 @ 20°C	[3][4]
Boiling Point	247 - 248 °C @ 760 mmHg	[4]
Flash Point	73.33 °C (164.00 °F)	[3][4]
Solubility	Insoluble in water; Soluble in alcohol	[1][4]
Odor	Woody	[3][4]

Biosynthesis

The biosynthesis of (-)- α -santalene occurs primarily in the heartwood of sandalwood trees via the mevalonate (MVA) pathway.[1][2] The key precursor molecule is farnesyl pyrophosphate (FPP), which is cyclized by the enzyme α -santalene synthase (SAS) to yield (-)- α -santalene. This pathway is a target for metabolic engineering in microorganisms like *Saccharomyces cerevisiae* and *Yarrowia lipolytica* to produce santalene and its derivatives sustainably.



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Biosynthesis of (-)-α-Santalene via the Mevalonate Pathway.

Biological Activities

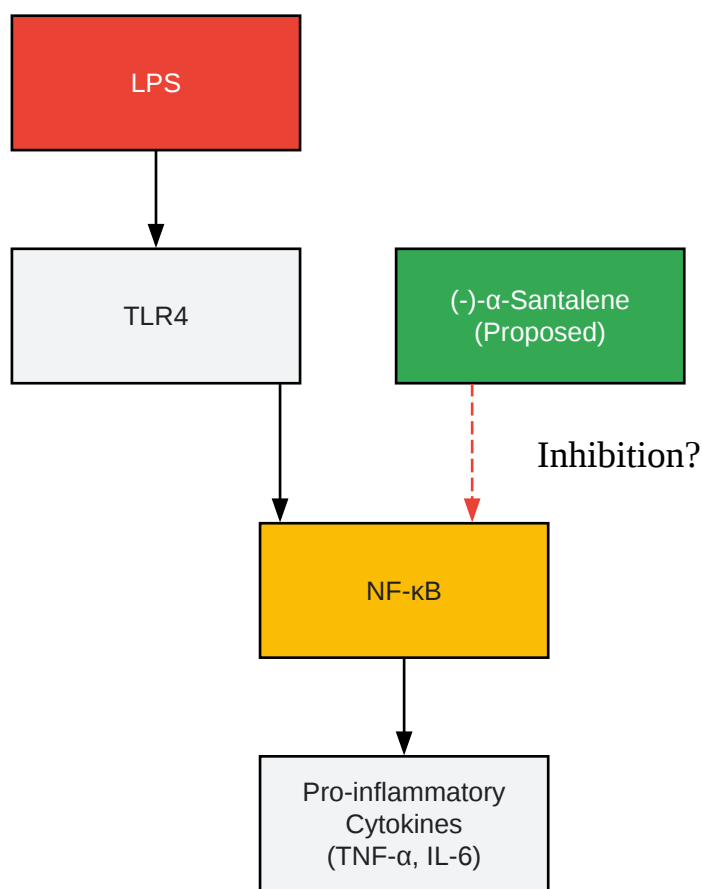
While research on the specific biological activities of pure (-)- α -santalene is still emerging, studies on sandalwood oil, which contains significant amounts of α -santalene, suggest potential in several therapeutic areas.

Antimicrobial Activity

Essential oils rich in α -santalene have demonstrated weak to moderate antimicrobial activity against various pathogens. However, specific data for purified (-)- α -santalene is limited. One study on the fractions of sandalwood oil reported that the sesquiterpene hydrocarbon fraction, which would contain α -santalene, was largely inactive against *Madurella mycetomatis*, with a Minimum Inhibitory Concentration (MIC) greater than 4512 $\mu\text{g/mL}$. Further research with the pure compound against a broader panel of microorganisms is required to fully elucidate its antimicrobial spectrum.

Anti-inflammatory Properties

Sandalwood oil and its major components, the santalols, are known to possess anti-inflammatory properties. This activity is often attributed to the modulation of key inflammatory pathways, including the inhibition of pro-inflammatory cytokines such as Tumor Necrosis Factor-alpha (TNF- α) and Interleukin-6 (IL-6), potentially through the regulation of the NF- κ B signaling pathway. While it is plausible that (-)- α -santalene contributes to this effect, quantitative data (e.g., IC_{50} values) for the pure compound are not yet well-documented in the scientific literature.



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Proposed Anti-inflammatory Mechanism of (-)-α-Santalene.

Experimental Protocols

Isolation and Purification of (-)-α-Santalene from Sandalwood Oil

This protocol is adapted from a method for the preparative separation of santalenes using medium-pressure liquid chromatography (MPLC).

Materials:

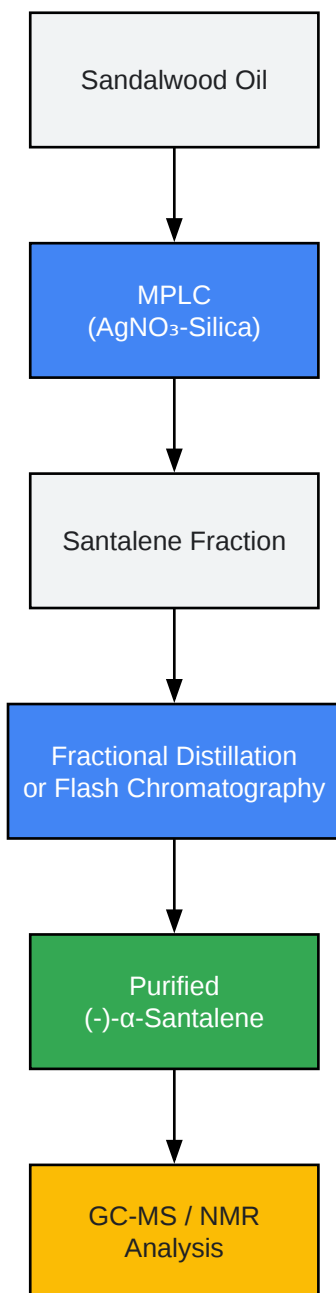
- East Indian Sandalwood Oil
- Silver nitrate (AgNO_3)
- Silica gel (for column chromatography)

- Hexane (HPLC grade)
- Dichloromethane (HPLC grade)
- Rotary evaporator
- MPLC system

Procedure:

- Preparation of AgNO₃-impregnated Silica Gel:
 - Dissolve silver nitrate in deionized water.
 - Add silica gel to the solution and mix thoroughly to form a slurry.
 - Dry the slurry in an oven at 120°C for 4 hours to obtain a free-flowing powder.
- MPLC Separation:
 - Pack an MPLC column with the prepared AgNO₃-impregnated silica gel.
 - Dissolve the sandalwood oil in a minimal amount of hexane.
 - Load the sample onto the column.
 - Elute the column with hexane as the mobile phase. The santalenes will elute before the more polar santalols.
 - Collect fractions and monitor by thin-layer chromatography (TLC) or gas chromatography (GC).
- Purification of (-)- α -Santalene:
 - Combine the fractions containing the santalene mixture.
 - Further separation of α - and β -santalene can be achieved by fractional distillation under reduced pressure or by using flash column chromatography with the AgNO₃-impregnated silica gel and a hexane mobile phase.

- Solvent Removal and Characterization:
 - Remove the solvent from the purified fractions using a rotary evaporator.
 - Confirm the identity and purity of (-)- α -santalene using Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.



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Workflow for the Isolation and Purification of (-)- α -Santalene.

Quantification of (-)- α -Santalene by Gas Chromatography-Mass Spectrometry (GC-MS)

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- DB-5MS capillary column (or equivalent)

GC Conditions (Example):

- Injector Temperature: 250°C
- Oven Program:
 - Initial temperature: 60°C, hold for 2 minutes
 - Ramp: 5°C/minute to 280°C
 - Hold at 280°C for 10 minutes
- Carrier Gas: Helium
- Flow Rate: 1.0 mL/minute
- Injection Volume: 1 μ L (splitless mode)

MS Conditions:

- Ionization Mode: Electron Impact (EI)
- Ionization Energy: 70 eV
- Mass Range: m/z 40-400

Procedure:

- Prepare a standard solution of (-)- α -santalene of known concentration in hexane.
- Prepare the sample solution by dissolving the sandalwood oil or purified fraction in hexane.
- Inject the standard and sample solutions into the GC-MS system.
- Identify the (-)- α -santalene peak in the chromatogram based on its retention time and mass spectrum.
- Quantify the amount of (-)- α -santalene in the sample by comparing its peak area to that of the standard.

Conclusion

(-)- α -Santalene is a sesquiterpene with a well-characterized chemical structure and biosynthetic pathway. While its biological activities are not as extensively studied as other components of sandalwood oil, preliminary evidence suggests potential for further investigation, particularly in the areas of antimicrobial and anti-inflammatory research. The experimental protocols provided in this guide offer a starting point for researchers to isolate, purify, and analyze this compound, thereby facilitating a deeper understanding of its pharmacological properties and potential therapeutic applications. Further studies are warranted to establish a more complete biological activity profile and to explore its mechanisms of action at the molecular level.

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